Technical Guide: Biological Activity & Therapeutic Potential of -bis(2-phenylethyl)ethanediamide Derivatives

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Compound of Interest

Compound Name:	*N,N'-bis(2-phenylethyl)ethanediamide*
CAS No.:	*14040-79-0*
Cat. No.:	*B2708609*

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Executive Summary

-bis(2-phenylethyl)ethanediamide (DPEO) represents a privileged scaffold in medicinal chemistry and supramolecular science. While the parent compound is chemically stable and often employed as a ligand in catalysis, its true value lies in two distinct domains:

- Supramolecular Drug Delivery: The central oxalamide core acts as a powerful hydrogen-bonding unit, enabling the formation of self-assembled organogels and hydrogels. These matrices serve as controlled-release vehicles for lipophilic drugs.
- Cytotoxic Pharmacophore: Structural derivatives—specifically those reduced to 1,2-diamines or substituted on the phenyl ring (e.g., hydroxyl, halogen)—exhibit potent antimicrobial and anticancer activities, often targeting tubulin polymerization or mitochondrial membrane potential.

This guide provides a comprehensive analysis of the molecule's synthesis, mechanism of action (MoA), structure-activity relationships (SAR), and validated experimental protocols.

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Chemical Foundation & Synthesis

Structural Analysis

The DPEO molecule consists of two phenethylamine units linked by an oxalyl (ethanediamide) bridge.

- Core: The planar oxalamide (

) bridge is rigid and possesses two hydrogen bond donors and two acceptors. This facilitates strong intermolecular stacking (trans-conformation), driving self-assembly into fibers.

- Periphery: The flexible ethyl spacers and aromatic phenyl rings allow for

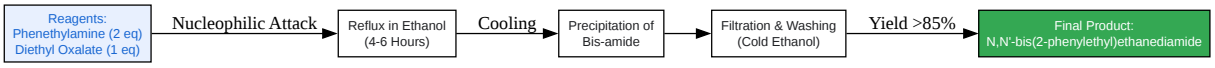
  stacking and hydrophobic interactions, essential for membrane penetration and receptor binding.

Synthetic Pathway

The synthesis is a straightforward nucleophilic acyl substitution. The high efficiency of this reaction makes it an ideal checkpoint for library generation.

Reaction:

DOT Diagram: Synthetic Workflow



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Caption: Step-wise synthetic workflow for the generation of the DPEO scaffold.

Biological Activity & Mechanism of Action[1]

Supramolecular Activity: Drug Delivery Systems

The primary "biological" application of the parent DPEO molecule is its role as a Low-Molecular-Weight Gelator (LMWG).

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- Mechanism: DPEO molecules self-assemble via intermolecular hydrogen bonds between the amide groups and

  stacking of the phenyl rings. This creates a 3D fibrillar network that entraps solvent molecules (organogelation).[1][2]

- Application: These gels act as depots for sustained release of hydrophobic drugs (e.g., NSAIDs, chemotherapeutics) upon subcutaneous injection.

Pharmacological Activity: Cytotoxicity & Antimicrobial

While the parent amide is relatively inert, derivatives show significant bioactivity.

- Antimicrobial: Halogenated derivatives (e.g., containing 5-bromo-2-hydroxybenzyl groups) exhibit low micromolar

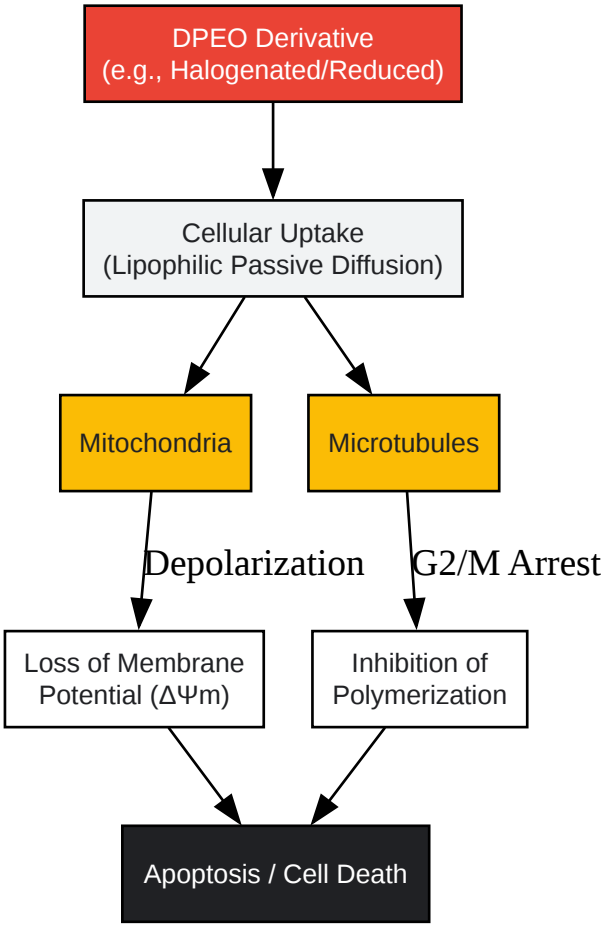
  values against S. aureus and P. aeruginosa.

- Anticancer: Reduced analogs (ethylenediamines) and Schiff bases have been shown to induce apoptosis in A549 (lung) and MDA-MB-231 (breast) cancer lines.
  - Target: Disruption of mitochondrial membrane potential (

) and inhibition of tubulin polymerization.

DOT Diagram: Mechanism of Action (Cytotoxicity)

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Caption: Dual-mechanism pathway of DPEO derivatives leading to cancer cell apoptosis.

Structure-Activity Relationship (SAR)

To optimize this scaffold for drug development, specific modifications are required:

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Region	Modification	Effect on Activity
Linker (Oxalamide)	Reduction to Ethylenediamine	Increases Cytotoxicity. Converts the rigid H-bonding unit into a flexible, cationic polyamine mimic, enhancing DNA/tubulin binding.
Linker (Oxalamide)	Methylation of Amide N	Decreases Gelation. Disrupts H-bonding network; useful if solubility is required over gelation.
Phenyl Ring (Para)	Halogenation (Cl, Br)	Increases Potency. Enhances lipophilicity and metabolic stability; Br-derivatives show higher antimicrobial activity.
Phenyl Ring (Ortho)	Hydroxyl group (-OH)	Increases Selectivity. Facilitates metal chelation (if needed) and mimics natural phenolic pharmacophores.

Experimental Protocols

Protocol A: Synthesis of N,N'-bis(2-phenylethyl)ethanediamide

Objective: Isolate high-purity DPEO for gelation or derivatization.

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and reflux condenser.
- Dissolution: Dissolve Diethyl oxalate (10 mmol, 1.46 g) in absolute ethanol (20 mL).
- Addition: Add 2-Phenylethylamine (22 mmol, 2.66 g - slight excess) dropwise to the stirring solution.
- Reaction: Heat the mixture to reflux (

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) for 4 hours. A white precipitate typically forms within the first hour.

- Work-up:
  - Cool the mixture to room temperature, then to

    in an ice bath.
  - Filter the white solid using a Büchner funnel.
  - Wash the cake

    with cold ethanol (10 mL each).
- Drying: Dry under vacuum at

  overnight.
- Validation: Verify structure via

  -NMR (DMSO-

) looking for the singlet oxalamide proton signal around

  8.5-9.0 ppm.

Protocol B: Cytotoxicity Screening (MTT Assay)

Objective: Evaluate the antiproliferative activity of DPEO derivatives against cancer cell lines (e.g., A549).

- Seeding: Seed A549 cells in 96-well plates (

  cells/well) in DMEM + 10% FBS. Incubate for 24h at

  .
- Treatment:
  - Dissolve DPEO derivatives in DMSO (Stock 10 mM).

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- Prepare serial dilutions in culture medium (Final DMSO

).
- Add 100

  L of compound solution to wells. Include Vehicle Control (DMSO) and Positive Control (e.g., Doxorubicin).

- Incubation: Incubate for 48 or 72 hours.
- Development:
  - Add 10

    L MTT reagent (5 mg/mL) to each well. Incubate 4h.
  - Remove media and add 100

    L DMSO to solubilize formazan crystals.
- Readout: Measure absorbance at 570 nm. Calculate

  using non-linear regression.

Future Outlook

The

-bis(2-phenylethyl)ethanediamide scaffold is currently underutilized in clinical settings but holds immense potential in theranostics. Future research should focus on:

- Hybrid Materials: Incorporating the DPEO motif into peptide backbones to create injectable hydrogels for localized chemotherapy.
- Pro-drug Design: Using the oxalamide linker as a cleavable bridge that releases active phenethylamine-based drugs (e.g., dopamine analogs) specifically in the brain.

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